

An In-depth Technical Guide to N-(5-bromopyridin-2-yl)methanesulfonamide

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Compound of Interest

Compound Name: *N*-(5-bromopyridin-2-yl)methanesulfonamide

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This technical guide provides a comprehensive overview of **N-(5-bromopyridin-2-yl)methanesulfonamide**, including its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and a discussion of its potential biological significance based on related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Identity and Synonyms

The compound of interest is chemically identified as **N-(5-bromopyridin-2-yl)methanesulfonamide**.^[1] It is a sulfonamide derivative containing a bromopyridine moiety.

IUPAC Name: **N-(5-bromopyridin-2-yl)methanesulfonamide**

Synonyms:

- N-(5-bromo-2-pyridinyl)methanesulfonamide^[1]
- N-(5-bromo-2-pyridyl)methanesulfonamide^[1]
- Methanesulfonamide, N-(5-bromo-2-pyridinyl)-^[1]

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **N-(5-bromopyridin-2-yl)methanesulfonamide** is presented in Table 1. It is important to note that some of these properties are predicted and have not been experimentally verified.

Property	Value	Source
Molecular Formula	C ₆ H ₇ BrN ₂ O ₂ S	[1]
Molecular Weight	251.1 g/mol	[1]
CAS Number	89466-22-8	[1]
Appearance	White to off-white solid	[1]
Boiling Point (Predicted)	347.5 ± 52.0 °C	[1]
Density (Predicted)	1.802 ± 0.06 g/cm ³	[1]
pKa (Predicted)	5.74 ± 0.10	[1]
Storage Temperature	2-8°C	[1]

Synthesis of N-(5-bromopyridin-2-yl)methanesulfonamide

While a specific, detailed experimental protocol for the synthesis of **N-(5-bromopyridin-2-yl)methanesulfonamide** is not readily available in published literature, a plausible synthetic route can be derived from general methods for the synthesis of N-pyridinyl methanesulfonamides. The following protocol is a representative example based on the reaction of an aminopyridine with methanesulfonyl chloride.

Proposed Experimental Protocol

Reaction: The synthesis involves the reaction of 2-amino-5-bromopyridine with methanesulfonyl chloride in the presence of a base, such as pyridine, in an appropriate solvent like dichloromethane.

Materials:

- 2-amino-5-bromopyridine

- Methanesulfonyl chloride
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate
- Hexanes

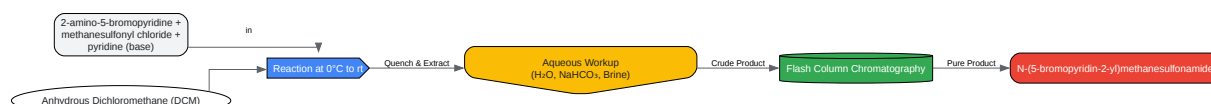
Procedure:

- To a stirred solution of 2-amino-5-bromopyridine (1.0 eq) in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon), add anhydrous pyridine (1.1 eq).
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add methanesulfonyl chloride (1.2 eq) dropwise to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes, to yield **N-(5-bromopyridin-2-**

yl)methanesulfonamide.

Synthetic Workflow Diagram

The proposed synthetic workflow is illustrated in the following diagram generated using Graphviz.



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Proposed synthesis of **N-(5-bromopyridin-2-yl)methanesulfonamide**.

Potential Biological Significance

Specific biological activity and mechanism of action data for **N-(5-bromopyridin-2-yl)methanesulfonamide** are not currently available in the public domain. However, the structural motifs present in this molecule, namely the sulfonamide and bromopyridine groups, are found in numerous compounds with a wide range of biological activities.

- **Sulfonamides:** The sulfonamide functional group is a well-known pharmacophore present in a variety of therapeutic agents.^[2] These include antibacterial drugs (sulfa drugs), diuretics, anticonvulsants, and anti-inflammatory agents.^[3] The antibacterial action of sulfonamides typically involves the inhibition of dihydropteroate synthase, an enzyme crucial for folate synthesis in bacteria.^[2]
- **Pyridine Derivatives:** The pyridine ring is a common scaffold in medicinal chemistry. Aminopyridine derivatives, in particular, have been investigated for a diverse array of pharmacological activities, including anti-inflammatory, antibacterial, antiviral, and anticonvulsant properties.^[4]

Given the presence of both the sulfonamide and bromopyridine moieties, it is plausible that **N-(5-bromopyridin-2-yl)methanesulfonamide** could exhibit biological activity. Further research, including in vitro and in vivo screening, is necessary to elucidate its specific pharmacological profile and potential therapeutic applications.

Conclusion

N-(5-bromopyridin-2-yl)methanesulfonamide is a readily synthesizable compound with potential for biological activity based on its structural components. This guide provides the fundamental chemical and physical information for this molecule, along with a detailed, plausible synthetic protocol. While there is a lack of specific biological data for this compound, the known activities of related sulfonamide and pyridine derivatives suggest that it may be a valuable candidate for further investigation in drug discovery programs. Future research should focus on its synthesis, characterization, and comprehensive biological evaluation to determine its mechanism of action and therapeutic potential.

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